

# Independent Verification of Magnyl's Published Results: A Comparative Analysis

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## Compound of Interest

Compound Name: Magnyl

Cat. No.: B1194838

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This guide provides an objective comparison of **Magnyl**, a plain formulation of acetylsalicylic acid (ASA), with an alternative micro-encapsulated formulation, Globentyl. The information is based on a published clinical trial to aid in the understanding of their respective performances.

## Data Presentation: Magnyl vs. Globentyl

A randomized, double-blind, cross-over study involving 12 healthy volunteers compared the effects of **Magnyl** and Globentyl on platelet function.<sup>[1]</sup> Both drugs were administered at a daily dose of 75 mg for two weeks, separated by a two-week washout period.<sup>[1]</sup> The study concluded that both formulations significantly inhibited platelet activity.<sup>[1]</sup>

Parameter	Magnyl (Plain ASA)	Globentyl (Micro-encapsulated ASA)	Comparative Outcome
Platelet Aggregation	Significantly depressed	Significantly depressed	No difference in mode of action observed <sup>[1]</sup>
Thromboxane Formation	Significantly depressed	Significantly depressed	No difference in mode of action observed <sup>[1]</sup>
Bleeding Time	Significantly prolonged	Significantly prolonged	No difference in mode of action observed <sup>[1]</sup>

Note: The cited study did not find a statistically significant difference in the mode of action between the plain and micro-encapsulated formulations of acetylsalicylic acid at the given dosage.[\[1\]](#)

## Experimental Protocols

The key methodologies for the comparative study between **Magnyl** and Globentyl are outlined below.[\[1\]](#)

Study Design: A randomized, double-blind, cross-over clinical trial.[\[1\]](#)

Participants: 12 healthy male volunteers.[\[1\]](#)

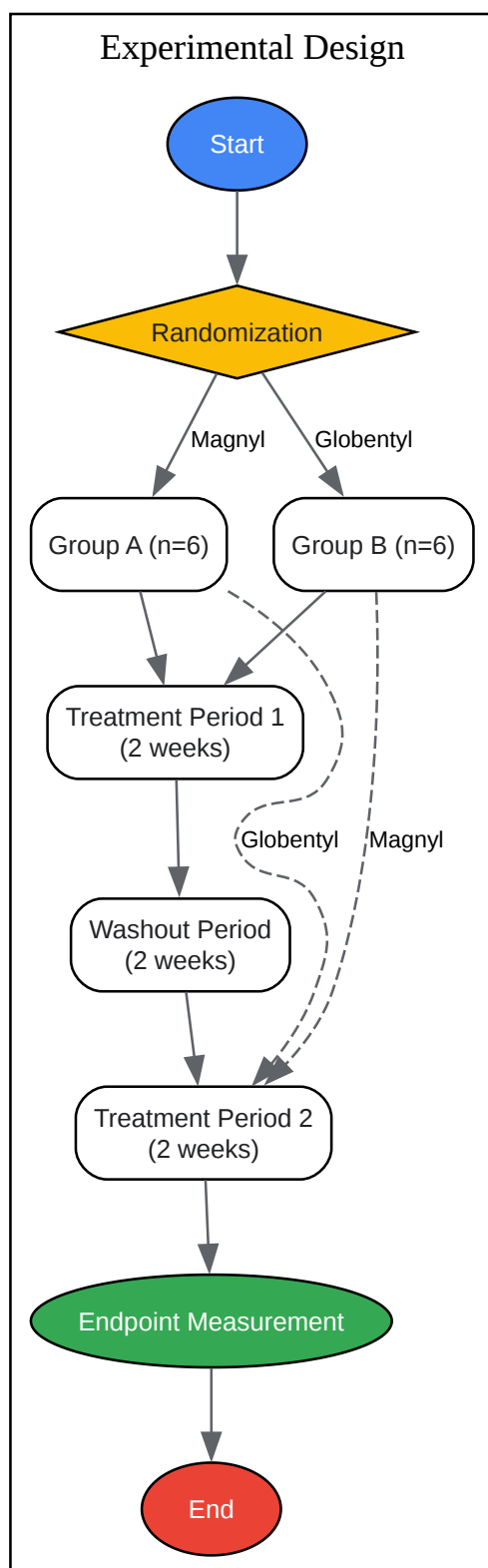
Treatment Regimen:

- Drug Administration: Participants received either **Magnyl** (75 mg daily) or Globentyl (75 mg daily).[\[1\]](#)
- Treatment Period: Each drug was administered for a period of 2 weeks.[\[1\]](#)
- Washout Period: A 2-week washout period separated the two treatment periods to eliminate the effects of the first drug before the second was administered.[\[1\]](#)

Endpoints Measured:

- Platelet aggregation[\[1\]](#)
- Thromboxane formation[\[1\]](#)
- Bleeding time[\[1\]](#)

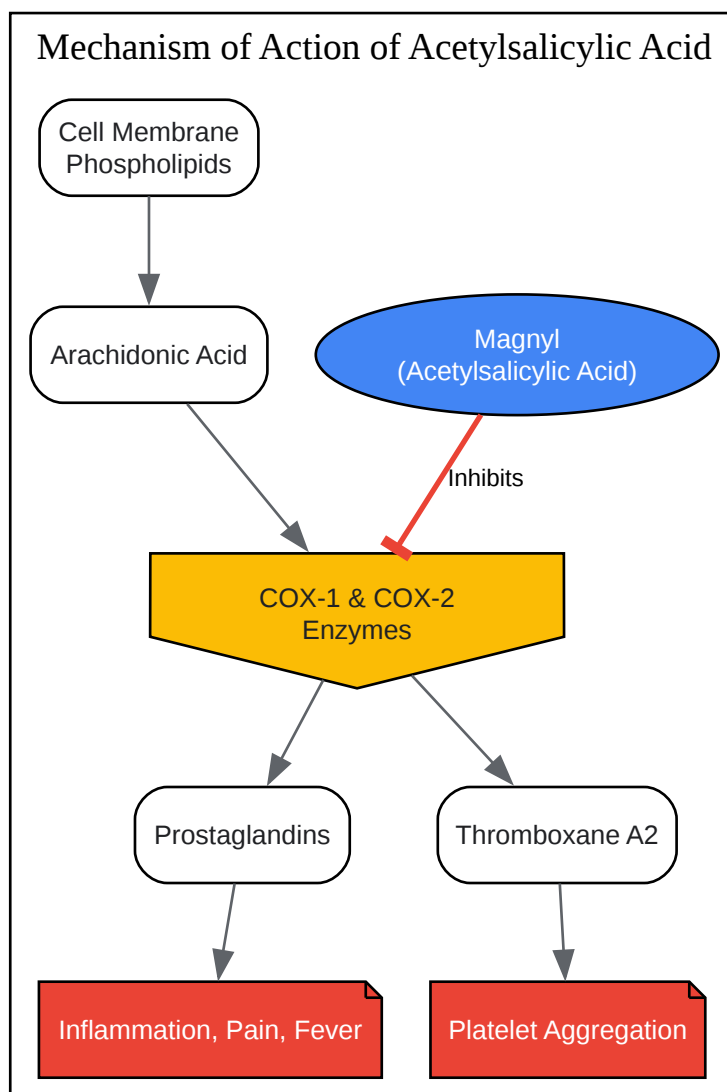
## Visualizations



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Caption: A flowchart of the randomized cross-over study design.

Acetylsalicylic acid, the active ingredient in **Magnyl**, exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the irreversible inhibition of the cyclooxygenase (COX) enzymes.[2][3] This inhibition reduces the production of prostaglandins and thromboxanes.[2]



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Caption: The inhibitory effect of **Magnyl** on the COX pathway.

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## References

- 1. Inhibition of platelet function by low-dose plain and micro-encapsulated acetylsalicylic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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